Application Notes and Protocols: Elucidating Methyl-Benzoate Zafirlukust Complexation using Spectroscopic Methods

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Compound of Interest

Compound Name:	*methyl-benzoate,zafirlukast,*
CAS No.:	*107754-15-4*
Cat. No.:	*B011121*

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Abstract

This technical guide provides a comprehensive framework for investigating the non-covalent complexation between the leukotriene receptor antagonist, zafirlukast, and the small aromatic ester, methyl-benzoate. Such studies are pivotal in drug development for understanding formulation stability, drug delivery mechanisms, and potential interactions with excipients. Herein, we detail the strategic application of UV-Visible, Fluorescence, Fourier-Transform Infrared (FT-IR), and Nuclear Magnetic Resonance (NMR) spectroscopy to characterize the binding stoichiometry, determine association constants, and probe the specific molecular interactions governing the formation of the zafirlukast-methyl-benzoate complex. This document is intended for researchers, scientists, and drug development professionals seeking to apply spectroscopic techniques to the study of host-guest chemistry in a pharmaceutical context.

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Introduction: The Significance of Host-Guest Chemistry in Pharmaceutical Sciences

The interaction between an active pharmaceutical ingredient (API) and other molecules, be they excipients, delivery vectors, or biological targets, is fundamentally a study of host-guest chemistry. The formation of non-covalent complexes can significantly alter the physicochemical properties of a drug, including its solubility, stability, and bioavailability. Zafirlukast, a selective peptide leukotriene receptor antagonist, is practically insoluble in water, a characteristic that can pose challenges in formulation.[1][2] Understanding its interaction with a model small molecule like methyl-benzoate can provide valuable insights into the types of intermolecular forces that can be exploited to improve its pharmaceutical properties.

Spectroscopic methods offer a powerful, non-destructive means to study these interactions in solution. Each technique provides a unique window into the molecular world, and a multi-pronged approach, as detailed here, allows for a holistic understanding of the complexation event. This guide will move beyond a simple recitation of protocols to explain the underlying principles and the rationale behind experimental design choices, empowering the researcher to adapt these methods to their specific systems.

Physicochemical Properties of Zafirlukast and Methyl-Benzoate

A thorough understanding of the individual components is a prerequisite for studying their interaction.

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Compound	Molar Mass (g/mol)	Solubility	Key Spectroscopic Features
Zafirlukast	575.68	Practically insoluble in water, slightly soluble in methanol, freely soluble in THF, DMSO, and acetone.[1][3]	Contains multiple chromophores (indole, benzamide) and fluorophores, making it suitable for UV-Vis and fluorescence studies. Amide and sulfonyl groups are informative in FT-IR. Rich proton environment for NMR.
Methyl-Benzoate	136.15	Poorly soluble in water, miscible with organic solvents.[4]	Aromatic ring and ester carbonyl group provide distinct signals in UV-Vis, FT-IR, and NMR.

UV-Visible Spectroscopy: A First Look at Complex Formation

UV-Visible spectroscopy is an accessible and highly useful technique for monitoring binding events that result in a change in the electronic environment of a chromophore.[5] The formation of a complex between zafirlukast and methyl-benzoate can perturb the π-electron systems of the aromatic rings, leading to changes in the absorption spectrum.

Principle of UV-Visible Spectroscopic Titration

By systematically varying the concentration of one component (the "guest," in this case, methyl-benzoate) while keeping the concentration of the other (the "host," zafirlukast) constant, we can monitor the formation of the host-guest complex.[6] The change in absorbance at a specific wavelength is proportional to the concentration of the complex formed, allowing for the determination of the binding constant (Ka) and stoichiometry.[7]

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Experimental Protocol: UV-Visible Titration

Objective: To determine the binding constant (Ka) of the zafirlukast-methyl-benzoate complex.

Materials:

- Zafirlukast stock solution (e.g., 1 x 10-4 M in methanol)
- Methyl-benzoate stock solution (e.g., 1 x 10-2 M in methanol)
- Methanol (spectroscopic grade)
- Quartz cuvettes (1 cm path length)
- UV-Visible spectrophotometer

Procedure:

- Initial Scan: Record the UV-Vis spectrum of the zafirlukast solution from 200-400 nm.
- Titration:
  - To a cuvette containing a fixed volume and concentration of the zafirlukast solution, add incremental amounts of the methyl-benzoate stock solution.
  - After each addition, mix thoroughly and allow the solution to equilibrate.
  - Record the UV-Vis spectrum.
- Data Analysis:
  - Identify the wavelength of maximum absorbance change.
  - Plot the change in absorbance (ΔA) versus the concentration of methyl-benzoate.
  - Utilize the Benesi-Hildebrand equation to determine the binding constant.[8][9]

Data Analysis: The Benesi-Hildebrand Plot

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For a 1:1 complex, the Benesi-Hildebrand equation can be expressed as:

$1/\Delta A = 1/(Ka * \varepsilon complex * [H]0 * [G]0) + 1/(\varepsilon complex * [H]0)$

Where:

- ΔA is the change in absorbance
- Ka is the association constant
- εcomplex is the molar absorptivity of the complex
- [H]0 and [G]0 are the initial concentrations of the host (zafirlukast) and guest (methyl-benzoate), respectively.

A plot of 1/ΔA versus 1/[G]0 should yield a straight line, from which Ka can be calculated from the slope and intercept.[10][11]

Determining Stoichiometry: Job's Plot

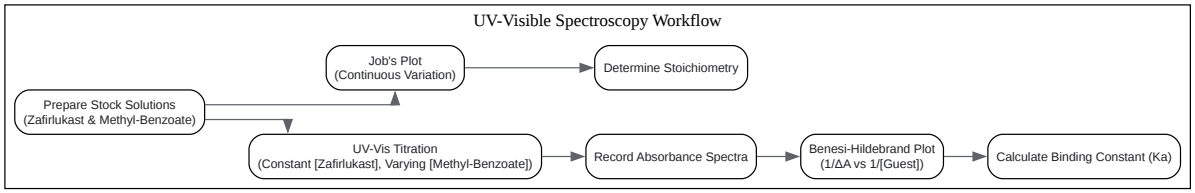
Objective: To determine the binding stoichiometry of the complex.

Principle: The method of continuous variation, or Job's plot, is used to determine the stoichiometry of a binding event.[12] In this method, the total molar concentration of the two binding partners is held constant, while their mole fractions are varied.[13] The maximum absorbance corresponds to the stoichiometry of the complex.[14]

Procedure:

- Prepare a series of solutions with varying mole fractions of zafirlukast and methyl-benzoate, keeping the total molar concentration constant.
- Measure the absorbance of each solution at the wavelength of maximum complex absorbance.
- Plot the absorbance versus the mole fraction of one component. The mole fraction at which the maximum absorbance is observed indicates the stoichiometry.

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Caption: Workflow for UV-Visible spectroscopic analysis.

Fluorescence Spectroscopy: Probing Binding through Quenching

Fluorescence spectroscopy is a highly sensitive technique for studying molecular interactions. If the fluorophore (zafirlukast) experiences a change in its local environment upon complexation, its fluorescence properties may be altered. Fluorescence quenching, the decrease in fluorescence intensity, is a common phenomenon observed upon complex formation.[15]

Principle of Fluorescence Quenching

Quenching can occur through two primary mechanisms: dynamic (collisional) and static (formation of a non-fluorescent ground-state complex).[16] In the context of host-guest chemistry, static quenching is often indicative of complex formation. The Stern-Volmer equation describes the relationship between fluorescence intensity and quencher concentration.[17]

Experimental Protocol: Fluorescence Titration

Objective: To investigate the quenching mechanism and determine the quenching constant.

Materials:

- Zafirlukast stock solution (e.g., 1 x 10-5 M in methanol)

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- Methyl-benzoate stock solution (e.g., 1 x 10-3 M in methanol)
- Methanol (spectroscopic grade)
- Quartz cuvettes
- Fluorometer

Procedure:

- Determine Excitation and Emission Wavelengths: Record the excitation and emission spectra of the zafirlukast solution to identify the optimal wavelengths.
- Titration:
  - To a cuvette containing a fixed concentration of zafirlukast, add increasing concentrations of methyl-benzoate.
  - After each addition, acquire the fluorescence emission spectrum.
- Data Analysis:
  - Plot the ratio of the initial fluorescence intensity (I0) to the observed intensity (I) against the concentration of the quencher (methyl-benzoate).

Data Analysis: The Stern-Volmer Plot

The Stern-Volmer equation is given by:

$I0/I = 1 + KSV[Q]$

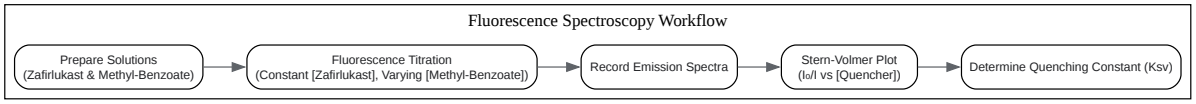
Where:

- I0 is the fluorescence intensity in the absence of the quencher
- I is the fluorescence intensity in the presence of the quencher
- KSV is the Stern-Volmer quenching constant

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- [Q] is the concentration of the quencher

A linear Stern-Volmer plot suggests a single type of quenching mechanism.[18] The quenching rate constant (kq) can be calculated if the fluorescence lifetime (τ0) of the fluorophore in the absence of the quencher is known (KSV = kqτ0).[19]



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Caption: Workflow for fluorescence quenching analysis.

FT-IR Spectroscopy: Identifying the Locus of Interaction

FT-IR spectroscopy is a powerful tool for identifying the functional groups involved in intermolecular interactions, particularly hydrogen bonding.[20][21] The formation of a hydrogen bond typically results in a broadening and red-shifting of the stretching frequency of the proton donor group.[22]

Principle of FT-IR in Complexation Studies

By comparing the FT-IR spectrum of the complex with the spectra of the individual components, we can identify changes in vibrational frequencies that indicate which functional groups are participating in the binding.[23] For the zafirlukast-methyl-benzoate complex, we would expect to see changes in the N-H stretching region of zafirlukast's amide and the C=O stretching region of methyl-benzoate's ester group if these are the primary interaction sites.[24][25][26][27]

Experimental Protocol: FT-IR Analysis

Objective: To identify the functional groups involved in the complexation.

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Materials:

- Zafirlukast
- Methyl-benzoate
- Solvent (e.g., a non-polar solvent like carbon tetrachloride, if solubility permits, to minimize solvent interference)
- FT-IR spectrometer with a liquid cell

Procedure:

- Individual Spectra: Record the FT-IR spectra of zafirlukast and methyl-benzoate separately in the chosen solvent.
- Complex Spectrum: Prepare a solution containing both zafirlukast and methyl-benzoate and record its FT-IR spectrum.
- Spectral Subtraction (Optional): If spectral overlap is significant, difference spectroscopy can be employed to isolate the changes upon complexation.
- Analysis: Compare the spectra, paying close attention to the N-H, O-H, and C=O stretching regions.

NMR Spectroscopy: A Detailed View of the Binding Site

NMR spectroscopy provides atomic-level information about molecular structure and dynamics in solution, making it an invaluable tool for studying host-guest interactions.[28][29] Chemical shift perturbation (CSP) is a particularly useful NMR method for mapping binding interfaces.[30][31]

Principle of Chemical Shift Perturbation

The chemical shift of a nucleus is highly sensitive to its local electronic environment.[32] Upon complex formation, the chemical shifts of nuclei at or near the binding interface will be

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perturbed.[33] By monitoring the changes in the 1H NMR spectrum of zafirlukast upon titration with methyl-benzoate, we can identify the protons involved in the interaction.[34][35]

Experimental Protocol: 1H NMR Titration

Objective: To identify the specific protons of zafirlukast involved in binding and to determine the binding constant.

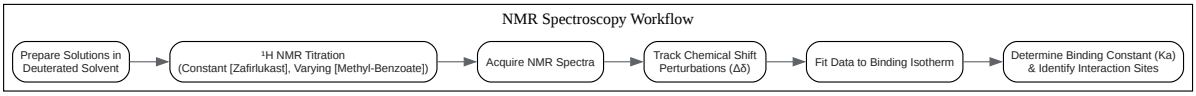
Materials:

- Zafirlukast solution in a deuterated solvent (e.g., DMSO-d6)
- Methyl-benzoate solution in the same deuterated solvent
- NMR spectrometer

Procedure:

- Initial Spectrum: Acquire a 1H NMR spectrum of the zafirlukast solution.
- Titration: Add incremental amounts of the methyl-benzoate solution to the NMR tube containing the zafirlukast solution.
- Spectral Acquisition: Acquire a 1H NMR spectrum after each addition.
- Data Analysis:
  - Track the chemical shift changes of the zafirlukast protons.
  - Plot the change in chemical shift (Δδ) versus the molar ratio of methyl-benzoate to zafirlukast.
  - Fit the titration data to a suitable binding model to extract the binding constant.[36][37][38]

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Caption: Workflow for NMR chemical shift perturbation analysis.

Synthesizing the Data: A Cohesive Picture of Complexation

The true power of this multi-spectroscopic approach lies in the integration of data from each technique. UV-Vis and fluorescence spectroscopy provide quantitative data on the binding affinity and stoichiometry. FT-IR offers qualitative information about the types of interactions (e.g., hydrogen bonding), while NMR provides site-specific details of the binding event. Together, they allow for the construction of a comprehensive model of the zafirlukast-methyl-benzoate complex.

Spectroscopic Method	Information Gained
UV-Visible Spectroscopy	Binding Constant (Ka), Stoichiometry
Fluorescence Spectroscopy	Quenching Mechanism, Quenching Constant (KSV)
FT-IR Spectroscopy	Identification of Interacting Functional Groups
NMR Spectroscopy	Identification of Specific Atoms at the Binding Interface, Binding Constant (Ka)

Conclusion

The application of a suite of spectroscopic methods provides a robust and detailed characterization of the zafirlukast-methyl-benzoate complex. This guide has outlined the theoretical underpinnings and practical protocols for utilizing UV-Visible, fluorescence, FT-IR,

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and NMR spectroscopy for this purpose. The insights gained from such studies are not merely academic; they have direct implications for the rational design of drug formulations with enhanced stability and bioavailability. The principles and methodologies described herein are broadly applicable to the study of a wide range of host-guest systems in pharmaceutical and chemical research.

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